

A Comprehensive Technical Guide to the Safe Handling of 4-Bromomethylbenzenesulfonamide

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Compound of Interest

Compound Name: 4-Bromomethylbenzenesulfonamide

Cat. No.: B1282379

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential health and safety considerations for handling **4-Bromomethylbenzenesulfonamide**. The information herein is compiled to ensure the well-being of laboratory personnel and to maintain a safe research environment.

Hazard Identification and Classification

4-Bromomethylbenzenesulfonamide is a chemical compound that requires careful handling due to its potential health hazards. While specific toxicity data for this compound is limited, information from structurally similar compounds suggests that it may cause skin and eye irritation.^[1] It is crucial to handle this substance with appropriate precautions to avoid adverse health effects.

GHS Hazard Statements for Structurally Similar Compounds:

- H314: Causes severe skin burns and eye damage.
- H315: Causes skin irritation.^[1]
- H317: May cause an allergic skin reaction.^[1]
- H319: Causes serious eye irritation.^[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **4-Bromomethylbenzenesulfonamide** is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₇ H ₈ BrNO ₂ S	PubChem[2]
Molecular Weight	250.12 g/mol	PubChem[2]
CAS Number	40724-47-8	PubChem[2]
Appearance	No data available	
Melting Point	No data available	
Boiling Point	No data available	
Solubility	No data available	
Vapor Pressure	No data available	
Vapor Density	Not applicable	[3]

Toxicological Data

Limited acute toxicity information is available for **4-Bromomethylbenzenesulfonamide**. However, data for related compounds are presented below to provide an indication of potential toxicity.

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LD50	Intraperitoneal	Rodent - mouse	>1 gm/kg	Details of toxic effects not reported other than lethal dose value	[4]
LD	Oral	Rodent - rat	>500 mg/kg	Details of toxic effects not reported other than lethal dose value	[5]
LD	Intraperitoneal	Rodent - rat	>500 mg/kg	Details of toxic effects not reported other than lethal dose value	[5]

Note: The provided data is for N-benzyl-p-bromobenzenesulfonamide and p-bromo-N-isobutylbenzenesulfonamide, which are structurally related to **4-Bromomethylbenzenesulfonamide**.

Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is paramount to minimize exposure and ensure safety.

4.1. Engineering Controls

- Work with **4-Bromomethylbenzenesulfonamide** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3]

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

4.2. Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required when handling this compound. The following table outlines the minimum requirements.

PPE Category	Minimum Requirement	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles.[6][7]	A face shield may be necessary for operations with a high risk of splashing.[7][8]
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended.[7] Gloves should be inspected for tears or punctures before use.[7]
Skin and Body Protection	Laboratory coat.	An acid protection apron and disposable gown are recommended for procedures with a higher risk of contamination.[7][8]
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a NIOSH-approved respirator if dusts are generated or if working in a poorly ventilated area.[3][7] For higher exposure risks, a full-face respirator or a powered air-purifying respirator (PAPR) may be necessary.[6][9]

4.3. Handling and Storage

- Avoid contact with skin and eyes.[3]

- Do not breathe dust.[\[3\]](#)
- Handle the product only in a closed system or with appropriate exhaust ventilation.[\[3\]](#)
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)
- The substance is moisture-sensitive.[\[3\]](#)
- Incompatible materials to avoid include bases, alcohols, amines, and metals.[\[3\]](#)

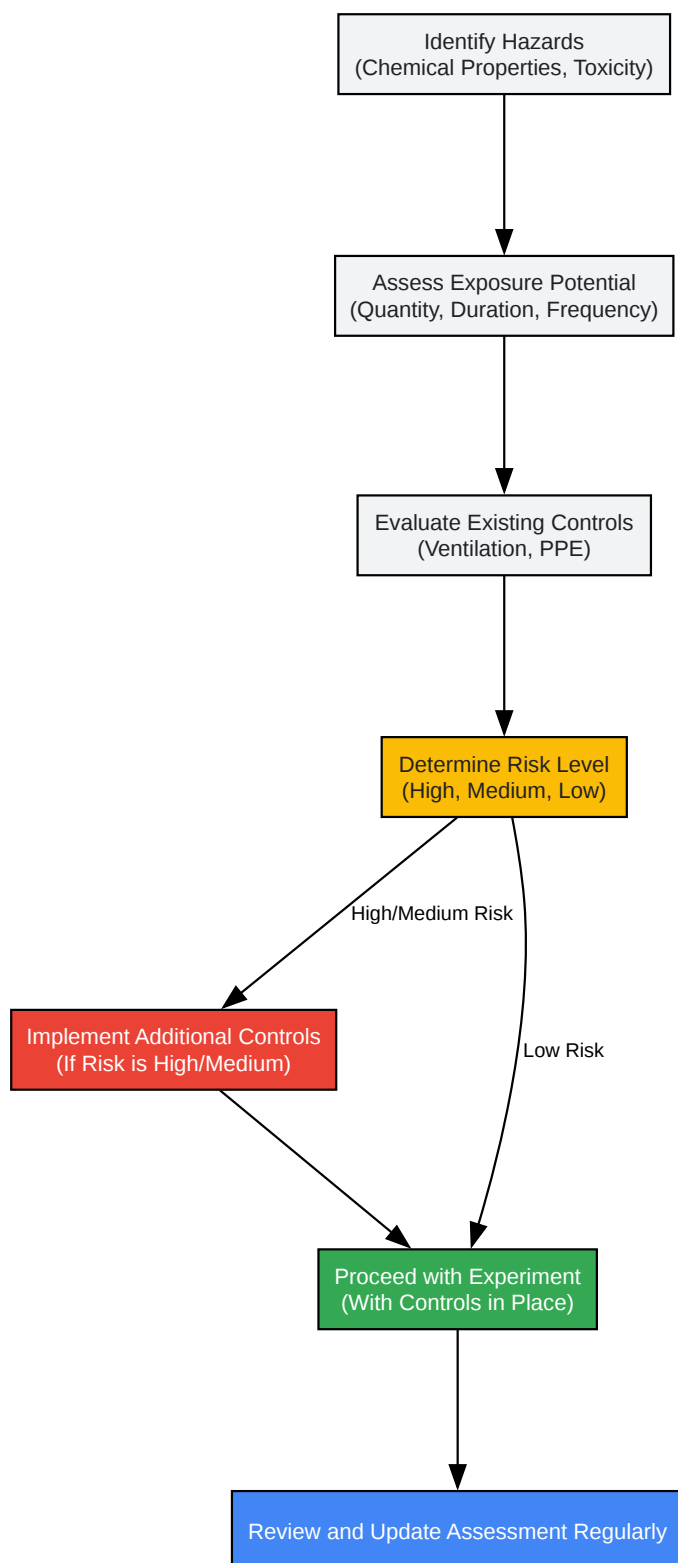
4.4. Disposal Considerations

- Dispose of contents and container to an approved waste disposal plant.[\[10\]](#)

Visualized Workflows

5.1. Risk Assessment Workflow

The following diagram illustrates a logical workflow for assessing the risks associated with handling **4-Bromomethylbenzenesulfonamide**.



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Caption: Risk assessment workflow for handling **4-Bromomethylbenzenesulfonamide**.

5.2. Emergency Response Procedure

This diagram outlines the appropriate steps to take in the event of an emergency involving **4-Bromomethylbenzenesulfonamide**.



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Caption: Emergency response procedure for **4-Bromomethylbenzenesulfonamide** incidents.

First-Aid Measures

Immediate and appropriate first-aid is critical in the event of exposure.

- If Inhaled: Move the victim into fresh air.[6] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[11]
- Following Skin Contact: Take off contaminated clothing immediately.[6] Wash off with soap and plenty of water and consult a doctor.[11]
- Following Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[6][11]
- Following Ingestion: Rinse mouth with water.[6] Do NOT induce vomiting.[3] Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[11]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6][11]
- Specific Hazards: No data available.
- Special Protective Actions for Fire-Fighters: Wear a self-contained breathing apparatus for firefighting if necessary.[3][6][11]

Accidental Release Measures

- Personal Precautions: Avoid dust formation. Avoid breathing mist, gas, or vapors. Avoid contact with skin and eyes.[11]
- Environmental Precautions: Do not let the product enter drains.[10]
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.[3]

By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can significantly mitigate the risks associated with handling 4-

Bromomethylbenzenesulfonamide, ensuring a safer laboratory environment for all.

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